

# Technical Support Center: 3,5-Di-tert-butyl-4-hydroxybenzaldehyde

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## Compound of Interest

Compound Name: 3,5-Di-tert-butyl-4-hydroxybenzaldehyde

Cat. No.: B156050

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** (CAS: 1620-98-0).

## Frequently Asked Questions (FAQs)

Q1: What is the general stability of **3,5-Di-tert-butyl-4-hydroxybenzaldehyde**?

A1: **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** is a sterically hindered phenolic aldehyde that is generally stable under normal temperatures and pressures.<sup>[1][2]</sup> However, it is sensitive to air and strong oxidizing agents.<sup>[1]</sup> Its stability is attributed to the bulky tert-butyl groups that sterically hinder the phenolic hydroxyl group, offering protection against rapid oxidation.

Q2: What are the recommended storage conditions for this compound?

A2: To ensure maximum stability, **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[1][2][3]</sup> It is also recommended to store it under an inert atmosphere (e.g., argon or nitrogen) to minimize oxidation due to its air-sensitive nature.<sup>[1]</sup> The compound should be kept away from incompatible substances such as strong oxidizing agents.<sup>[1][3]</sup> One supplier suggests a shelf life of one year when stored properly.<sup>[4]</sup>

Q3: What are the known degradation pathways and products?

A3: The primary degradation pathway for **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** is oxidation.<sup>[5][6]</sup> As a hindered phenol, it can react with oxygen, especially when exposed to heat or light, to form phenoxy radicals. These can then undergo further reactions. Thermal decomposition can lead to the release of irritating and toxic fumes and gases, including carbon monoxide and carbon dioxide.<sup>[1]</sup> Studies on the closely related compound butylated hydroxytoluene (BHT) show that degradation can lead to the formation of various oxidation products, including quinones and other oxidized species.<sup>[5][7][8]</sup>

Q4: Is this compound soluble in common laboratory solvents?

A4: **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** is soluble in hot methanol.<sup>[1]</sup> It is sparingly soluble in water.

## Troubleshooting Guides

This section addresses specific issues that users might encounter during their experiments.

Issue 1: Discoloration of the solid compound (yellowing or browning).

- Possible Cause: Exposure to air and/or light has initiated oxidation. The formation of colored quinone-type structures is a common degradation pathway for phenolic compounds.
- Solution:
  - Always handle the compound under an inert atmosphere (e.g., in a glove box or using a Schlenk line) to minimize contact with oxygen.
  - Store the compound in an amber vial or a container wrapped in aluminum foil to protect it from light.
  - For long-term storage, flush the container with an inert gas before sealing.

Issue 2: Inconsistent results in reactions or assays.

- Possible Cause 1: Partial degradation of the compound. The presence of impurities or degradation products can interfere with reactions or assays, leading to lower yields or variable results.

- Solution 1:
  - Before use, check the purity of the compound using a suitable analytical method like HPLC (see Experimental Protocols section).
  - If degradation is suspected, it is advisable to use a fresh batch of the compound.
- Possible Cause 2: Reaction with incompatible substances. Contamination with oxidizing agents can lead to rapid degradation.
- Solution 2:
  - Ensure all glassware is clean and free of any residual oxidizing agents.
  - Use high-purity solvents and reagents in your experiments.

Issue 3: Difficulty in dissolving the compound.

- Possible Cause: The compound has limited solubility in certain solvents at room temperature.
- Solution:
  - As indicated, the compound is soluble in hot methanol.<sup>[1]</sup> Gentle warming may be required to achieve dissolution in other appropriate organic solvents.
  - Always perform a small-scale solubility test before preparing a large-volume solution.

## Data Presentation

Table 1: Physical and Chemical Properties of **3,5-Di-tert-butyl-4-hydroxybenzaldehyde**

Property	Value	Reference
CAS Number	1620-98-0	[9]
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O <sub>2</sub>	[9]
Molecular Weight	234.33 g/mol	[9]
Appearance	White to light yellow or beige crystalline powder	[1]
Solubility	Soluble in hot methanol, sparingly soluble in water.	[1]
Stability	Stable under normal temperatures and pressures; air sensitive.	[1][2]
Incompatibilities	Strong oxidizing agents.	[1][3]
Hazardous Decomposition Products	Carbon monoxide, carbon dioxide, irritating and toxic fumes.	[1]

## Experimental Protocols

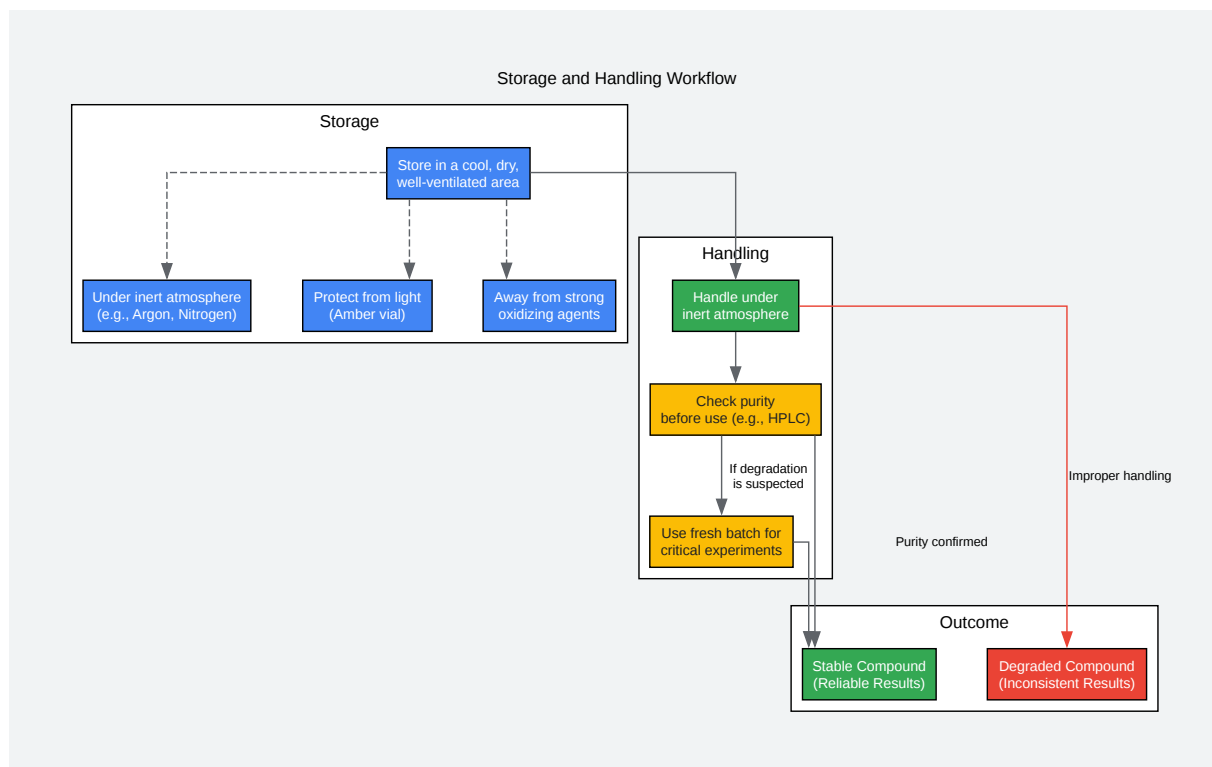
### Protocol 1: High-Performance Liquid Chromatography (HPLC) for Purity Assessment

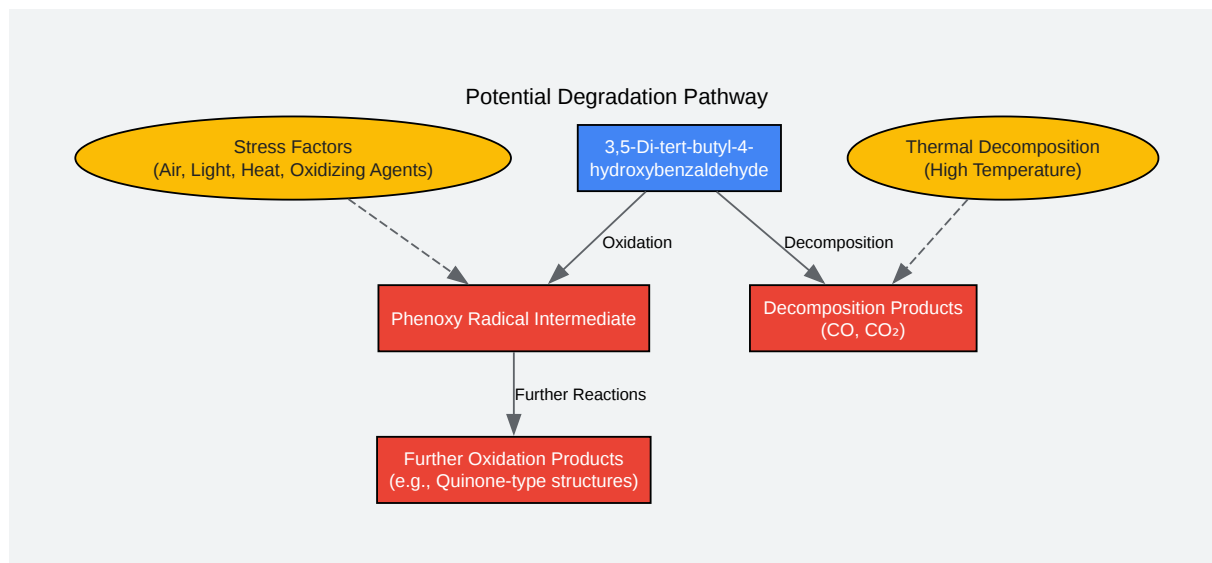
This method can be used to assess the purity of **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** and detect the presence of degradation products.

- Instrumentation: A standard HPLC system with a UV detector.
- Column: A reverse-phase C18 column (e.g., Newcrom R1).[10][11]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water, with a small amount of phosphoric acid.[10][11] For Mass Spectrometry (MS) compatible methods, formic acid can be used instead of phosphoric acid.[10][11]
- Detection: UV detection at an appropriate wavelength (a UV scan of the pure compound is recommended to determine the optimal wavelength).

- Procedure:
  - Prepare a standard solution of **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** of known concentration in a suitable solvent (e.g., methanol or acetonitrile).
  - Prepare the sample solution to be analyzed at a similar concentration.
  - Inject the standard and sample solutions into the HPLC system.
  - Monitor the chromatogram for the main peak corresponding to the compound and any additional peaks that may indicate impurities or degradation products.
  - The purity can be estimated by comparing the peak area of the main component to the total area of all peaks.

## Mandatory Visualization





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